

Personal protective equipment for handling 3-Chloro-1-butene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Chloro-1-butene

Cat. No.: B1220285

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Essential Safety and Handling Guide for 3-Chloro-1-butene

This guide provides crucial safety and logistical information for the handling and disposal of **3-Chloro-1-butene**, tailored for researchers, scientists, and drug development professionals. The following procedural guidance is designed to ensure safe laboratory operations.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is critical when handling **3-Chloro-1-butene**. The following table summarizes the recommended personal protective equipment.

PPE Category	Specification
Eye and Face	Chemical safety goggles and a face shield are required. [1] [2]
Hand	Chemical-resistant gloves (e.g., Butyl rubber, Viton®) are necessary. It is recommended to consult the glove manufacturer's resistance data and to use double gloving. [1]
Body	A flame-retardant lab coat and a chemical-resistant apron should be worn. [1] [3] For larger quantities or if there is a risk of splashing, a chemical-resistant suit is advised. [1]
Respiratory	Work must be conducted in a certified chemical fume hood. [1] If vapor concentrations may exceed exposure limits, a NIOSH-approved respirator with an organic vapor cartridge is necessary.
Footwear	Closed-toe, chemical-resistant shoes are required. [1]

Quantitative Data Summary

The following table summarizes key quantitative data for **3-Chloro-1-butene** for easy reference.

Property	Value
Molecular Formula	C4H7Cl
Molecular Weight	90.55 g/mol [4]
CAS Number	563-52-0 [3]
Appearance	Clear colorless liquid [4] [5]
Odor	Pungent [4] [5]
Flash Point	-27 °C (-16.6 °F) - closed cup [2]
Vapor Pressure	153.0 mmHg
Oral LD50 (rat)	355-405 mg/kg [5]

Experimental Protocol: Safe Handling Workflow

This section provides a step-by-step procedural guide for the safe handling of **3-Chloro-1-butene** in a laboratory setting.

1. Preparation and Engineering Controls:

- Ensure a certified chemical fume hood is operational.
- Verify that a safety shower and eyewash station are accessible and functional.[\[1\]](#)
- Remove all potential ignition sources from the work area.[\[1\]](#)[\[6\]](#)
- Have appropriate spill control materials, such as absorbent pads and a neutralizer, readily available.[\[1\]](#)
- Ground and bond all containers and transfer equipment to prevent static electricity discharge.[\[1\]](#)[\[3\]](#)[\[7\]](#)

2. Handling:

- Wear all required PPE as specified in the table above.[\[3\]](#)

- Use only spark-proof tools.
- Work with the smallest quantity of the chemical necessary for the experiment.^[1]
- Avoid inhaling vapors and direct contact with skin and eyes.^[1]
- Keep containers tightly closed when not in use.^{[1][3][7]}

3. Storage:

- Store in a cool, dry, and well-ventilated area.^{[3][6][8]}
- Keep away from incompatible materials such as strong oxidizing agents and bases.^[1]
- Store in a flammable liquids cabinet.^[1]
- Ensure containers are tightly sealed and clearly labeled.^[1]

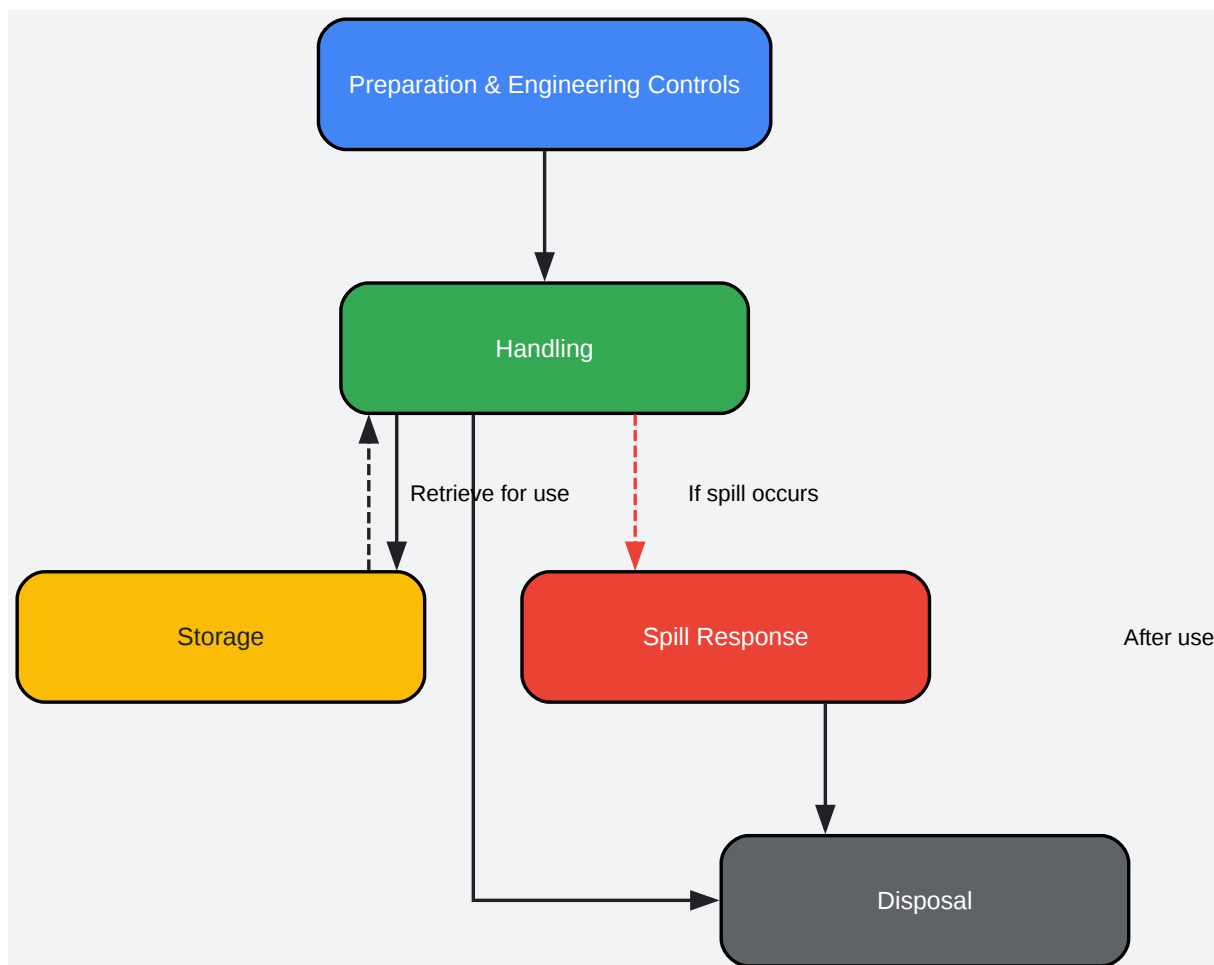
4. Spill Response:

- In case of a large spill, evacuate the area immediately.^[1]
- For small spills, if you are trained to do so, contain the spill with absorbent material.^[1]
- Prevent the chemical from entering drains or waterways.^{[1][3]}
- Ventilate the area and wash the spill site after the material has been removed.^[1]
- Collect all contaminated materials in a sealed, labeled container for hazardous waste disposal.^[1]

5. Disposal:

- Dispose of **3-Chloro-1-butene** and any contaminated materials as hazardous waste.^{[8][9]}
- Follow all local, state, and national regulations for hazardous waste disposal.^{[6][10]}
- Do not mix with other waste streams.^[10] Ensure the waste container is properly labeled with "HAZARDOUS WASTE" and the chemical name.^[10]

Safe Handling Workflow Diagram



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